

Robinlin: A Technical Guide to a Novel Homomonomoterpene

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Compound of Interest

Compound Name: Robinlin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Robinlin**, a novel C-11 homomonomoterpene, detailing its discovery, chemical properties, biological activity, and the experimental protocols utilized in its isolation and characterization. This document is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Introduction to Robinlin

Robinlin (1) is a bioactive homo-monomoterpene isolated from the black locust tree, *Robinia pseudoacacia* L. (Fabaceae).[1][2] Its discovery was the result of a bioactivity-directed fractionation of ethanolic extracts of the plant.[1][2] What makes **Robinlin** particularly noteworthy is its novel molecular skeleton, which had not been previously reported as a natural product from a plant source.[2] As a homo-monomoterpene, **Robinlin** possesses an additional carbon atom, deviating from the typical C10 structure of monoterpenes and challenging the conventional isoprene rule.[3]

Chemical and Physical Properties

Robinlin is chemically identified as (6R)-6-hydroxy-3-(2-hydroxyethyl)-2,4,4-trimethylcyclohex-2-en-1-one.[4] A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Robinlin**

Property	Value	Source
Molecular Formula	C11H18O3	[4]
Molecular Weight	198.26 g/mol	PubChem
IUPAC Name	(6R)-6-hydroxy-3-(2-hydroxyethyl)-2,4,4-trimethylcyclohex-2-en-1-one	[4]
CAS Number	359437-77-7	PubChem
Natural Source	Robinia pseudoacacia L.	[1][4]

Biological Activity

Initial biological screening of **Robinlin** has demonstrated significant bioactivity. The key findings are summarized in Table 2.

Table 2: Biological Activity of **Robinlin**

Assay	Result	Significance	Source
Brine Shrimp Lethality Test (BST)	Strong bioactivity	Indicates potential cytotoxic or pesticidal properties.	[1][2]
Human Solid Tumor Cell Lines	Not significantly cytotoxic	Suggests selectivity in its cytotoxic effects.	[2]

The potent activity in the brine shrimp lethality test suggests that **Robinlin** could be a candidate for further investigation as an antineoplastic or pesticidal agent.[1] However, its lack of significant cytotoxicity against human solid tumor cell lines indicates a need for broader screening to identify its specific cellular targets.[2]

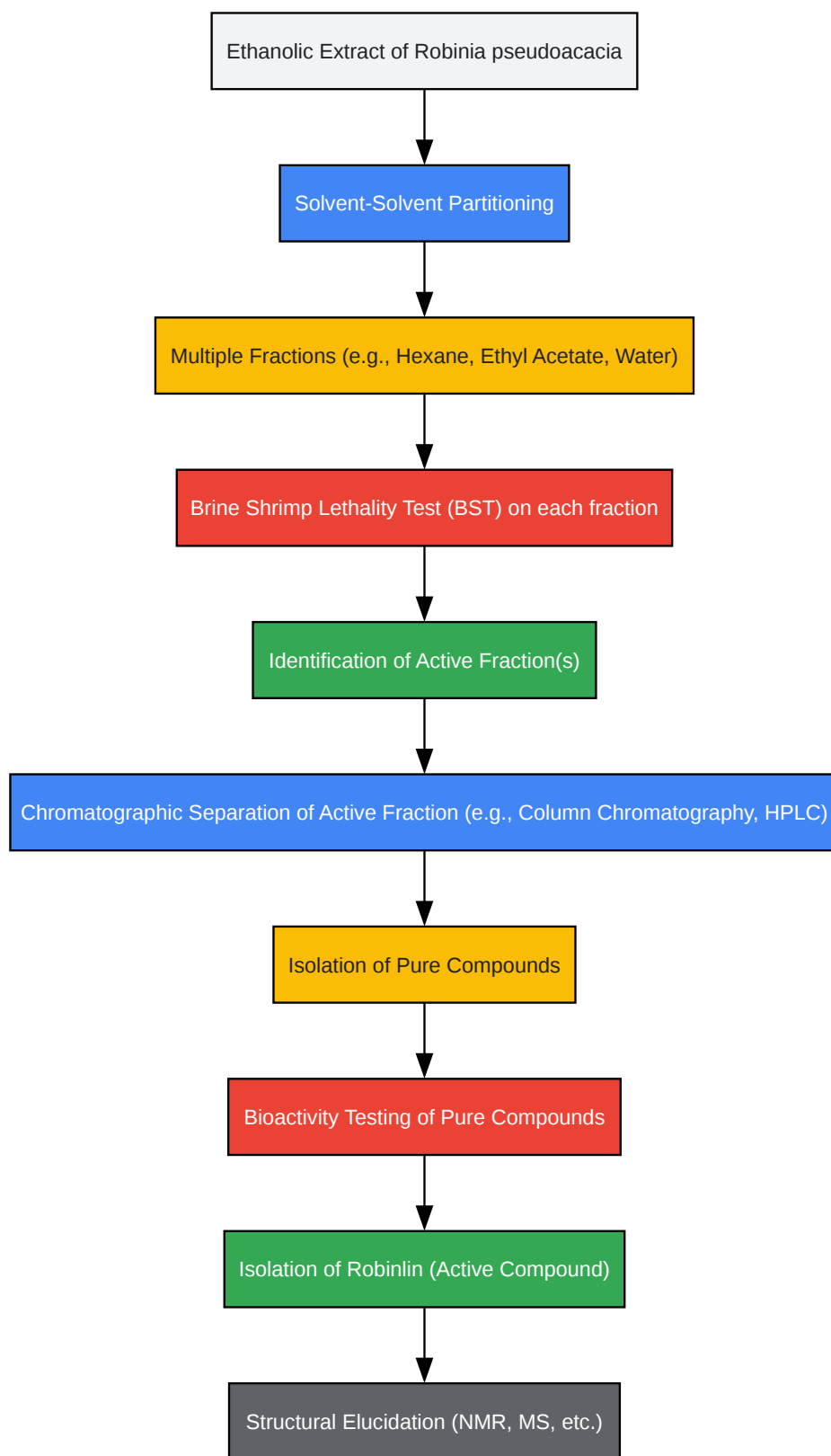
Experimental Protocols

The isolation and characterization of **Robinlin** involved a multi-step process guided by its biological activity.

Bioactivity-Directed Fractionation

The isolation of **Robinlin** was achieved through bioactivity-directed fractionation of the ethanolic extracts of *Robinia pseudoacacia*.^{[1][2]} This method involves a systematic process of separating the components of a crude extract and testing the biological activity of each fraction. The active fractions are then subjected to further separation until a pure, active compound is isolated.

The general workflow for this process is illustrated in the diagram below.



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Caption: Bioactivity-directed isolation of **Robinlin**.

Structural Elucidation

The definitive structure of **Robinlin** was determined through comprehensive spectral analyses of the parent compound and its derivatives.[1][2] These techniques typically include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments to determine the carbon-hydrogen framework and connectivity of the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify any chromophores.

Classification and Biosynthesis

Classification

Terpenes are broadly classified based on the number of five-carbon isoprene units they contain.[5] **Robinlin**, with its C11 skeleton, is classified as a homo-monoterpene. This indicates that it is derived from a monoterpene precursor but contains an additional carbon atom.

Table 3: Terpene Classification

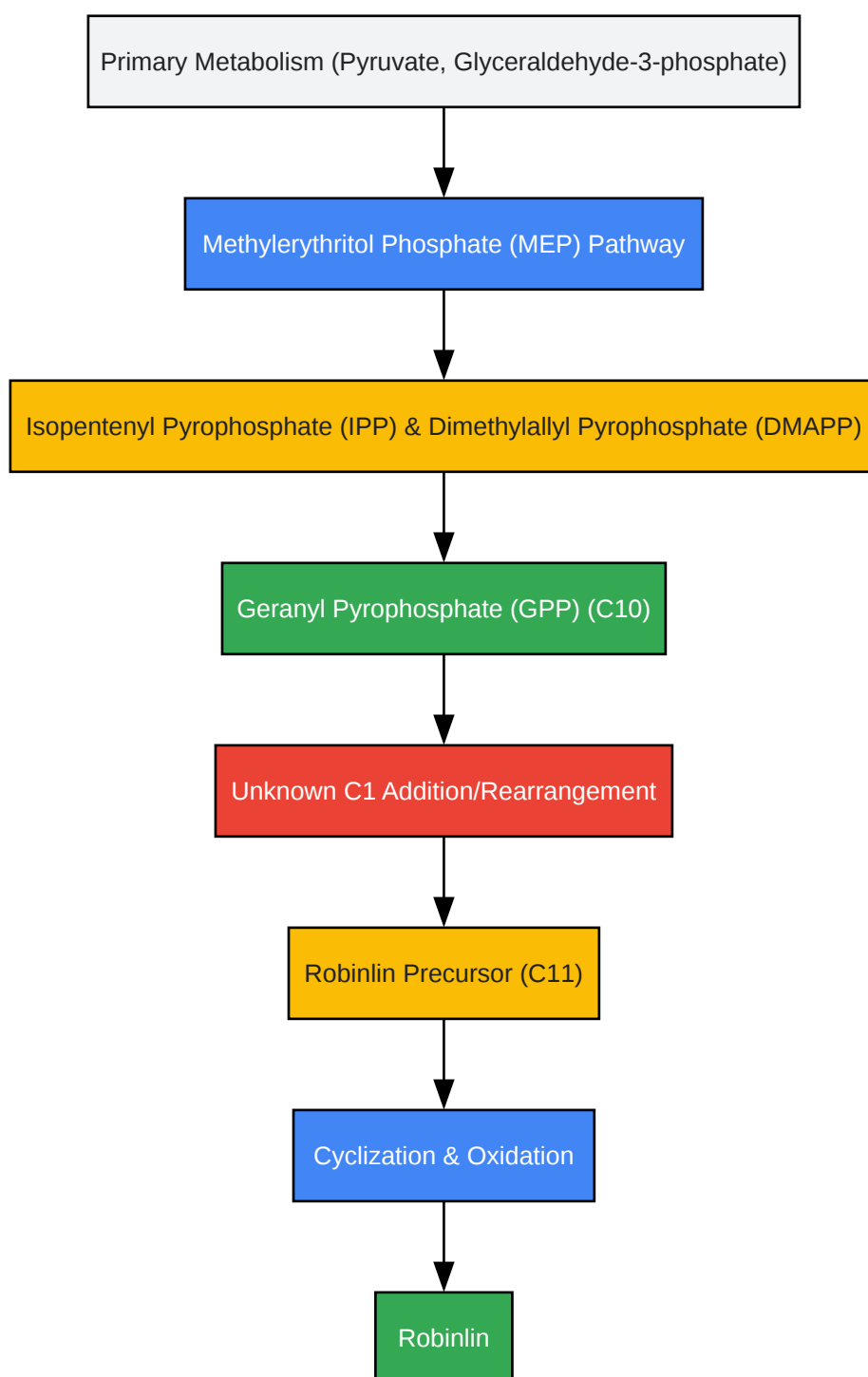
Class	Isoprene Units	Carbon Atoms	Example
Monoterpenes	2	10	Limonene, Pinene
Homo-monoterpenes	2 + CH _x	11	Robinlin
Sesquiterpenes	3	15	Farnesol
Diterpenes	4	20	Paclitaxel

Biosynthesis

While the specific biosynthetic pathway of **Robinlin** has not been elucidated, the biosynthesis of monoterpenes generally proceeds via the methylerythritol phosphate (MEP) pathway to produce geranyl pyrophosphate (GPP).[6] The formation of homo-terpenes is thought to involve

the addition of a methyl group to a standard terpene precursor, a process that has been observed in fungi and bacteria.[3] The biosynthesis of **Robinlin** likely involves a similar methylation or other carbon-addition step to a C10 monoterpene intermediate.

The proposed general biosynthetic origin of **Robinlin** is depicted below.



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Caption: Proposed biosynthetic origin of **Robinlin**.

Future Directions

The discovery of **Robinlin** opens several avenues for future research:

- **Total Synthesis:** The first total synthesis of (\pm)-**robinlin** has been achieved, which can facilitate further biological studies by providing a reliable source of the compound.[7]
- **Mechanism of Action Studies:** Investigating the specific molecular targets and signaling pathways affected by **Robinlin** to understand its bioactivity.
- **Analog Synthesis and Structure-Activity Relationship (SAR) Studies:** Synthesizing derivatives of **Robinlin** to explore how modifications to its structure affect its biological activity, potentially leading to the development of more potent and selective compounds.
- **Biosynthetic Pathway Elucidation:** Investigating the enzymatic machinery responsible for the formation of **Robinlin** in *Robinia pseudoacacia* to understand the novel biochemical reactions involved in its synthesis.

In conclusion, **Robinlin** represents a unique chemical entity with demonstrated biological activity. This guide provides a foundational understanding for scientists and researchers to further explore its therapeutic and scientific potential.

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